

# magnesium acrylate chemical formula and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Magnesium acrylate

Cat. No.: B1198104

[Get Quote](#)

An In-depth Technical Guide to **Magnesium Acrylate**

## Introduction

**Magnesium acrylate** is an organometallic compound that serves as a versatile monomer and a precursor to functional polymers with significant applications in materials science and biomedicine.[1] For researchers, scientists, and professionals in drug development, understanding the fundamental properties, synthesis, and application of this compound is crucial for leveraging its potential. Its chemical structure consists of a central magnesium ion ionically bonded to two acrylate anions.[2] This salt is particularly noted for its use in creating hydrogels with tunable properties, making it a subject of interest for advanced drug delivery systems and biocompatible materials.[1][3][4]

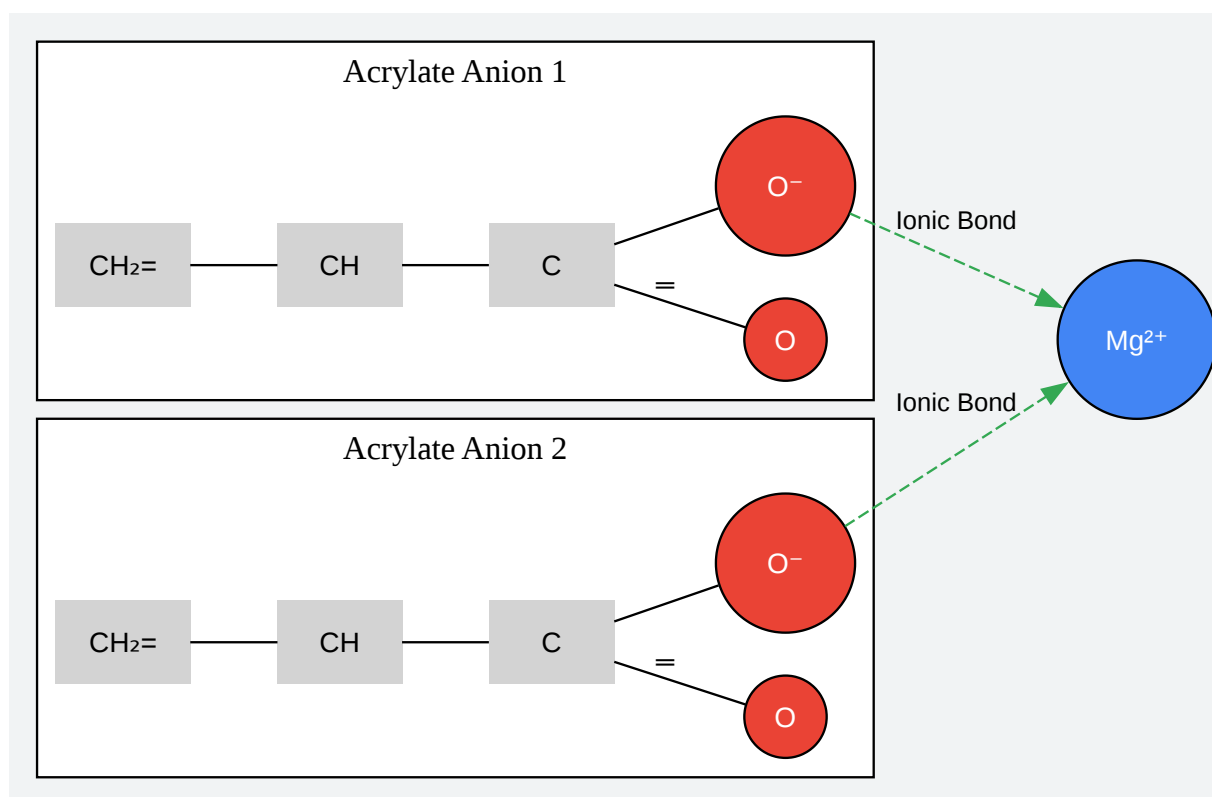
## Chemical Formula and Structure

**Magnesium acrylate** is the magnesium salt of acrylic acid. The magnesium ion ( $Mg^{2+}$ ) forms an ionic bond with two carboxylate groups from two acrylate molecules.

- Chemical Formula:  $C_6H_6MgO_4$ [5][6]
- IUPAC Name: Magnesium bis(prop-2-enoate)[5]
- CAS Number: 5698-98-6[2][5]

- Synonyms: Magnesium diacrylate, Acrylic acid magnesium salt, 2-Propenoic acid, magnesium salt (2:1)[2][5][7]

The structure involves a divalent magnesium cation and two monovalent acrylate anions.



[Click to download full resolution via product page](#)

Caption: Ionic structure of **Magnesium Acrylate**.

## Physicochemical and Computed Properties

**Magnesium acrylate** is typically a white, crystalline solid or powder.[1][2] Its key properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Weight	166.41 g/mol	[5][6]
Appearance	White powder / crystalline solid	[1][2]
Melting Point	>220°C (with decomposition)	[1][7][8]
Density	1.25 g/cm <sup>3</sup> (at 20°C)	[1][7]
Water Solubility	964 g/L (at 21°C)	[1][7]
Topological Polar Surface Area	80.3 Å <sup>2</sup>	[2]
Hydrogen Bond Acceptor Count	4	[2]
Canonical SMILES	<chem>C=CC(=O)O[Mg]OC(=O)C=C</chem>	[2]
InChI Key	DWLAVVBOGOXHNH-UHFFFAOYSA-L	[2]

## Experimental Protocols

### Synthesis of Magnesium Acrylate Monomer

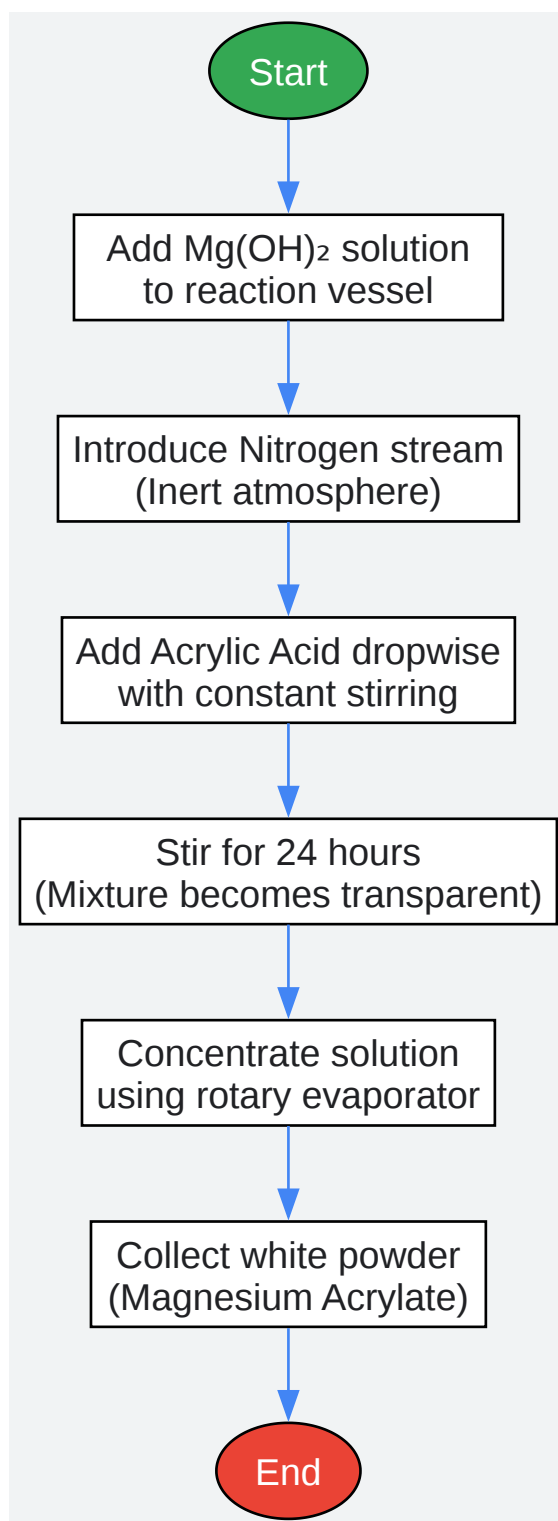
A common method for synthesizing **magnesium acrylate** is through the neutralization of acrylic acid with a magnesium base.[1][9]

Materials:

- Acrylic acid (C<sub>3</sub>H<sub>4</sub>O<sub>2</sub>)
- Magnesium hydroxide (Mg(OH)<sub>2</sub>) solution (2 M)
- Nitrogen gas
- Stirring apparatus
- Rotary evaporator

Procedure:[9]

- A 2 M solution of magnesium hydroxide is placed in a reaction vessel equipped with a stirrer.
- The system is kept under a slow stream of nitrogen to create an inert atmosphere.
- Acrylic acid (a molar equivalent to the magnesium hydroxide) is added dropwise to the magnesium hydroxide solution under constant stirring.
- The reaction mixture, initially a milky dispersion, is stirred for approximately 24 hours under the nitrogen atmosphere.
- The reaction is considered complete when the dispersion becomes transparent, indicating the formation of soluble **magnesium acrylate**.
- The resulting solution is then concentrated using a rotary evaporator to remove the solvent (water).
- The final product, **magnesium acrylate**, is obtained as a white powder.



[Click to download full resolution via product page](#)

Caption: Workflow for **Magnesium Acrylate** synthesis.

# Synthesis of Poly(magnesium acrylate) (PAMgA) Hydrogel for Drug Delivery

Poly(**magnesium acrylate**) hydrogels are synthesized via free radical polymerization and have been evaluated for their potential in oral drug delivery systems.[3][4][10]

Materials:

- **Magnesium acrylate** (monomer)
- N,N'-methylenebis(acrylamide) (cross-linker)
- Ammonium persulfate (PSA) (initiator)
- N,N,N',N'-tetramethylethylenediamine (TEMED) (accelerator)
- Deionized water

Conceptual Procedure:[10]

- **Monomer Solution Preparation:** A specific concentration of **magnesium acrylate** monomer and a cross-linking agent are dissolved in deionized water. The concentration of these components can be varied to tune the mesh size and swelling properties of the resulting hydrogel.[3][9]
- **Initiation:** The polymerization is initiated by adding an initiator, such as ammonium persulfate.
- **Acceleration:** An accelerator like TEMED is added to the solution to catalyze the formation of free radicals from the initiator, thus speeding up the polymerization process at room temperature.
- **Polymerization:** The solution is allowed to polymerize, forming a cross-linked hydrogel network.
- **Purification:** The synthesized hydrogel is typically purified by washing it extensively with deionized water to remove any unreacted monomer, cross-linker, or initiator.

- **Drying:** The purified hydrogel is dried (e.g., by lyophilization or oven drying) to obtain the final solid material, which can then be characterized and used in drug loading and release studies.

## Applications in Research and Drug Development

**Magnesium acrylate**'s unique properties make it a valuable compound for several advanced applications.

- **Polymer Synthesis:** It serves as a monomer for creating functional polymers and as a cross-linking agent to enhance the mechanical properties and stability of other polymers.<sup>[1][2]</sup> Its use as a polymerizable metal salt is noted in various industries.<sup>[11]</sup>
- **Coatings and Adhesives:** In industrial applications, it is used as a binder in coatings to form durable, protective films and as a component in adhesives to provide strong bonding.<sup>[2]</sup>
- **Biocompatible Materials:** Due to its biocompatibility, **magnesium acrylate** is being explored for biomedical applications, including the development of bone implants and scaffolds for tissue engineering.<sup>[1]</sup>
- **Drug Delivery Systems:** The most significant application for the target audience is in the creation of poly(**magnesium acrylate**) (PAMgA) hydrogels. These hydrogels have been extensively studied as carriers for oral drug delivery.<sup>[3][10][12]</sup>
  - **Controlled Release:** PAMgA hydrogels can form matrix tablets that effectively control the release of highly hydrophilic drugs like metformin.<sup>[10][13]</sup> They have also shown promise for the sustained release of lipophilic drugs such as budesonide for treating inflammatory bowel diseases.<sup>[14]</sup>
  - **Low Cytotoxicity:** Studies have shown that PAMgA hydrogels exhibit low cytotoxicity and are well-tolerated after oral administration in animal models, making them excellent candidates for oral drug delivery devices.<sup>[3][4]</sup>

## Conclusion

**Magnesium acrylate** is a compound with a well-defined chemical structure and a range of useful physicochemical properties. The straightforward synthesis protocols for both the

monomer and its corresponding polymer (hydrogel) make it accessible for research and development. For scientists and professionals in drug development, its proven biocompatibility and success in formulating controlled-release oral drug delivery systems highlight its potential as a valuable excipient in next-generation pharmaceutical products.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy Magnesium acrylate | 5698-98-6 [smolecule.com]
- 2. Page loading... [wap.guidechem.com]
- 3. Cytotoxicity and biocompatibility evaluation of a poly(magnesium acrylate) hydrogel synthesized for drug delivery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Magnesium acrylate | C<sub>6</sub>H<sub>6</sub>MgO<sub>4</sub> | CID 165336 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. scbt.com [scbt.com]
- 7. Cas 5698-98-6, MAGNESIUM ACRYLATE | lookchem [lookchem.com]
- 8. MAGNESIUM ACRYLATE | 5698-98-6 [chemicalbook.com]
- 9. pubs.acs.org [pubs.acs.org]
- 10. Controlled Release of Highly Hydrophilic Drugs from Novel Poly(Magnesium Acrylate) Matrix Tablets - PMC [pmc.ncbi.nlm.nih.gov]
- 11. specialchem.com [specialchem.com]
- 12. researchgate.net [researchgate.net]
- 13. docta.ucm.es [docta.ucm.es]
- 14. Matrix tablets based on a novel poly (magnesium acrylate) hydrogel for the treatment of inflammatory bowel diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [magnesium acrylate chemical formula and structure]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1198104#magnesium-acrylate-chemical-formula-and-structure>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)